

Health and safety handling precautions for tetraphenylgermane

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Compound of Interest

Compound Name: Tetraphenylgermane

Cat. No.: B086223

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An In-depth Technical Guide to the Health and Safety Handling of **Tetraphenylgermane**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive health and safety information for the handling of **tetraphenylgermane** (CAS No. 1048-05-1). It is intended for use by professionals in research and development environments. All personnel handling this substance should be adequately trained and familiar with the information contained herein.

Chemical and Physical Properties

Tetraphenylgermane is a white to off-white crystalline solid.^{[1][2]} It is stable under normal conditions and soluble in organic solvents but not in water.^{[2][3]}

Property	Value	Source
Molecular Formula	C ₂₄ H ₂₀ Ge	^{[1][4][5]}
Molecular Weight	381.06 g/mol	^{[5][6][7]}
Melting Point	230-235 °C	^{[6][8][9]}
Appearance	White to off-white crystalline solid	^{[1][7]}
Purity	≥ 95.5% (HPLC)	^{[1][2]}

Hazard Identification and Classification

Tetraphenylgermane is classified as a hazardous substance. The following table summarizes its GHS hazard classifications.

Hazard Class	GHS Classification	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[5][6][7][10][8][11]
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin[5][11]
Skin Irritation	Category 2	H315: Causes skin irritation[4][5][11]
Eye Irritation	Category 2A	H319: Causes serious eye irritation[4][5][11]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled[5][11]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory tract irritation)	H335: May cause respiratory irritation[5][6][10][11]

Signal Word: Warning[4][6][7][10][12]

Hazard Pictogram:

 alt text

Experimental Protocols for Toxicological Assessment

While specific toxicological studies for **tetraphenylgermane** are not publicly available, the hazard classifications listed above are typically determined using standardized OECD (Organisation for Economic Co-operation and Development) test guidelines. The following are detailed methodologies for the key experiments relevant to the hazards of **tetraphenylgermane**.

Acute Oral Toxicity (OECD Guideline 420, 423, or 425)

Objective: To determine the acute oral toxicity of a substance.

Methodology (Up-and-Down Procedure - OECD 425):

- Test Animals: Typically, female rats are used. Animals are fasted prior to dosing.[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)
- Dosing: The test substance is administered in a single oral dose via gavage.[\[12\]](#)[\[13\]](#)[\[15\]](#)
- Procedure: A single animal is dosed at a level just below the estimated LD50. If the animal survives, the next animal is dosed at a higher level. If it dies, the next is dosed at a lower level. Dosing is typically done at 48-hour intervals.[\[13\]](#)[\[14\]](#)
- Observations: Animals are observed for mortality, clinical signs of toxicity (such as changes in posture, respiration, and behavior), and body weight changes for up to 14 days.[\[11\]](#)[\[13\]](#)
- Endpoint: The LD50 (median lethal dose) is calculated using the maximum likelihood method.[\[13\]](#)

Acute Dermal Irritation/Corrosion (OECD Guideline 404)

Objective: To assess the potential of a substance to cause skin irritation or corrosion.

Methodology:

- Test Animals: Albino rabbits are the preferred species.[\[3\]](#)[\[16\]](#)
- Application: A single dose of 0.5 g of the solid substance (moistened to ensure good skin contact) is applied to a small area of shaved skin (approximately 6 cm²).[\[1\]](#)[\[3\]](#) The area is then covered with a semi-occlusive dressing.[\[1\]](#) The untreated skin of the animal serves as a control.[\[1\]](#)[\[3\]](#)[\[9\]](#)[\[16\]](#)
- Exposure: The exposure period is typically 4 hours.[\[3\]](#)[\[9\]](#)
- Observations: The skin is examined for signs of erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours) after patch removal.[\[3\]](#) Observations may

continue for up to 14 days to assess the reversibility of the effects.[\[3\]](#)[\[9\]](#)

- Scoring: The severity of the skin reactions is graded according to a standardized scoring system.[\[9\]](#)

Acute Eye Irritation/Corrosion (OECD Guideline 405)

Objective: To determine the potential of a substance to cause eye irritation or corrosion.

Methodology:

- Test Animals: Albino rabbits are typically used.[\[17\]](#)
- Application: A single dose of the test substance (typically 0.1 mL or 0.1 g) is instilled into the conjunctival sac of one eye.[\[17\]](#)[\[18\]](#) The other eye remains untreated and serves as a control.[\[5\]](#)[\[17\]](#)[\[19\]](#)
- Procedure: The eyelids are gently held together for about one second after application to prevent loss of the substance.[\[5\]](#)[\[19\]](#) The eye is not washed out for at least 24 hours unless immediate corrosive effects are observed.[\[5\]](#)[\[19\]](#)
- Observations: The eyes are examined for lesions of the cornea, iris, and conjunctiva at 1, 24, 48, and 72 hours after application.[\[17\]](#) The observation period can be extended to assess the reversibility of any effects.[\[5\]](#)
- Scoring: The degree of eye irritation is scored based on the observed lesions.

Handling and Safety Precautions Engineering Controls

- Use in a well-ventilated area.[\[10\]](#)[\[11\]](#)
- Provide local exhaust ventilation to minimize dust exposure.[\[4\]](#)
- Emergency eye wash fountains and safety showers should be readily available in the immediate vicinity of any potential exposure.[\[4\]](#)[\[10\]](#)

Personal Protective Equipment (PPE)

Protection Type	Recommendation
Eye/Face Protection	Wear chemical safety goggles. Contact lenses should not be worn.[4]
Skin Protection	Wear suitable protective clothing to prevent skin contact.[4]
Hand Protection	Use neoprene or nitrile rubber gloves.[4]
Respiratory Protection	If inhalation of dust is possible, use a NIOSH-certified dust and mist respirator.[4]

Hygiene Measures

- Wash hands thoroughly after handling.[4][11]
- Do not eat, drink, or smoke when using this product.[4][11]
- Wash contaminated clothing before reuse.[4][10]

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Seek medical attention. [11]
Skin Contact	Immediately wash off with plenty of soap and water while removing all contaminated clothing and shoes.[11] If skin irritation occurs, get medical advice/attention.[4]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes.[4] [11] Seek immediate medical attention.[11]
Ingestion	Rinse mouth with water. Do not induce vomiting. [10] Never give anything by mouth to an unconscious person.[4][10] Seek medical attention.[4][11]

Accidental Release and Fire-Fighting Measures

Accidental Release

- Personal Precautions: Evacuate unnecessary personnel. Wear appropriate protective equipment as described in Section 4.2. Avoid breathing dust.[4]
- Containment and Cleaning: Sweep or shovel spills into an appropriate container for disposal.
[4] Avoid dust formation.[4]
- Environmental Precautions: Prevent entry into sewers and public waters.[4]

Fire-Fighting

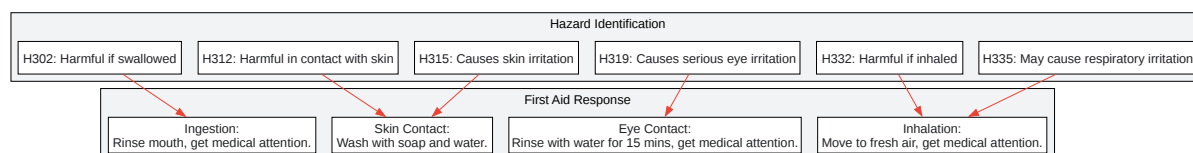
- Suitable Extinguishing Media: Water spray, foam, carbon dioxide, or dry chemical.[4]
- Specific Hazards: Irritating fumes and organic acid vapors may develop when the material is exposed to elevated temperatures or open flame.[4]

- Fire-Fighting Instructions: Exercise caution when fighting any chemical fire. Use water spray to cool exposed surfaces.[4] Firefighters should wear self-contained breathing apparatus and full protective gear.[4]

Storage and Disposal

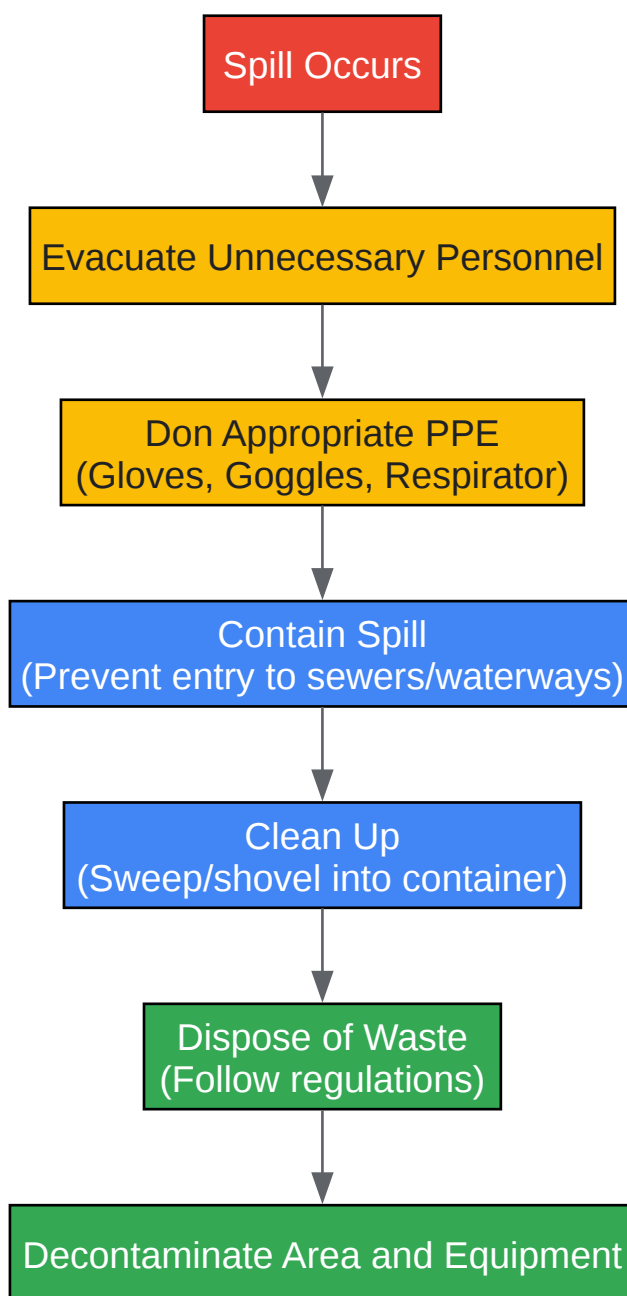
- Storage: Keep the container tightly closed and store in a dry, cool, and well-ventilated place. [4][11]
- Incompatible Materials: Strong oxidizing agents and strong acids.[4]
- Disposal: Dispose of contents and container in accordance with local, regional, national, and international regulations.

Visualized Workflows and Relationships



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Caption: Hazard and First Aid Response Flowchart for **Tetraphenylgermane**.



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Caption: Accidental Spill Response Workflow for **Tetraphenylgermane**.

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